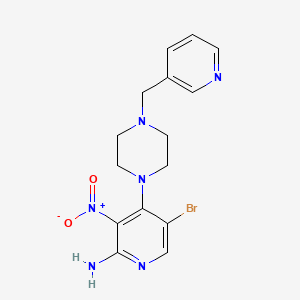

5-Bromo-3-nitro-4-(4-(pyridin-3-ylmethyl)piperazin-1-yl)pyridin-2-amine

• Molecular Formula: C15H17BrN6O2
• Molecular Weight: 393.24 g/mol
• IUPAC Name: 5-bromo-3-nitro-4-[4-(pyridin-3-ylmethyl)piperazin-1-yl]pyridin-2-amine
• InChI: InChI=1S/C15H17BrN6O2/c16-12-9-19-15(17)14(22(23)24)13(12)21-6-4-20(5-7-21)10-11-2-1-3-18-8-11/h1-3,8-9H,4-7,10H2,(H2,17,19)
• InChI Key: PZLGRWHCOVRTEM-UHFFFAOYSA-N
• Canonical SMILES: C1CN(CCN1CC2=CN=CC=C2)C3=C(C(=NC=C3Br)N)[N+](=O)[O-]

Description

5-Bromo-3-nitro-4-(4-(pyridin-3-ylmethyl)piperazin-1-yl)pyridin-2-amine is a useful research compound. Its molecular formula is C15H17BrN6O2 and its molecular weight is 393.24 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To a mixture of 5-bromo-4-chloro-3-nitro-pyridin-2-ylamine (0.126 g, 0.50 mmol) and isopropanol (9 ml) was added 1-[(3-pyridyl)-methyl]-piperazine (0.097 g, 0.55 mmol) followed by diisopropylethylamine (0.10 ml, 0.57 mmol). The reaction mixture was heated at 45° C. for 18 h, then allowed to cool to room temperature. The precipitate was collected by filtration and washed with isopropanol and diethyl ether. The title compound was thus obtained as a yellow solid (0.160 g, 82%); 1H-NMR (500 MHz, DMSO-d6) 3.05 (br s, 4H, piperazine N(CH2)2), 3.56 (s, 2H, NCH2), 7.02 (s, 2H, NH2), 7.36 (dd, J=7.80, 4.75 Hz, 1H, pyridyl 5-H), 7.74 (dt, J=7.80, 1.70 Hz, 1H, pyridyl 4-H), 8.16 (s, 1H, 6-H), 8.47 (dd, J=4.75, 1.60 Hz, 1H, pyridyl 6-H), 8.50 (d, J=1.65 Hz, 1H, pyridyl 2-H);
